Technical Support Center: Selectivity Optimization for Quinazoline-4-amino Acids

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Compound of Interest

Compound Name:	*3-[(6-bromoquinazolin-4-yl)amino]propanoic Acid*
CAS No.:	*446829-14-7*
Cat. No.:	*B1269205*

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Case ID: **3-[(6-bromoquinazolin-4-yl)amino]propanoic Acid** (Compound Qhz-6Br-PA) Status: Open Ticket Assigned Specialist: Senior Application Scientist, Chemical Biology Division[1]

Introduction: The "Privileged" Problem

Welcome to the Technical Support Hub. You are likely working with **3-[(6-bromoquinazolin-4-yl)amino]propanoic acid**, a compound built on the 6-bromoquinazoline scaffold.[1][2]

The Core Issue: The quinazoline-4-amine core is a "privileged structure" in medicinal chemistry.[1] This means it is evolutionarily pre-disposed to bind to the ATP-binding hinge region of kinases (e.g., EGFR, VEGFR, CLK, CK2). While this makes it a potent inhibitor, it also makes it "promiscuous" (prone to off-target effects).[1][2] The propanoic acid tail adds solubility but introduces specific physicochemical challenges (pH sensitivity, permeability).

This guide addresses the three most common technical tickets we receive regarding this chemotype:

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- False Positives: Is the inhibition real or an artifact (aggregation)?
- Kinase Selectivity: How to stop it from hitting EGFR/Src when targeting something else.
- Cellular Discrepancies: Why biochemical IC50s don't match cellular EC50s.

Module 1: Troubleshooting False Positives (Aggregation)

Symptom: "My IC50 values shift dramatically when I change enzyme concentration, or the compound inhibits unrelated enzymes (e.g., luciferase, chymotrypsin)."

Diagnosis: Flat, aromatic heterocycles like 6-bromoquinazoline are prone to forming colloidal aggregates in aqueous buffer.[1][2] These aggregates sequester enzymes, causing non-specific inhibition.[2] This is the #1 cause of "fake" off-target effects for this scaffold.[1]

Protocol: The Detergent sensitivity Test

Goal: Determine if inhibition is due to specific binding (1:1 stoichiometry) or colloidal sequestration.[2]

- Prepare Assay Buffer: Standard kinase buffer (e.g., 50 mM HEPES, pH 7.5, 10 mM MgCl2).[2]
- Condition A (Standard): Run the IC50 curve with your standard buffer.
- Condition B (Detergent): Run the IC50 curve with buffer supplemented with 0.01% - 0.1% Triton X-100 (or CHAPS).[1][2]
  - Note: Non-ionic detergents disrupt colloidal aggregates but rarely affect specific ATP-pocket binding.[1]
- Analysis:
  - Result 1: IC50 remains stable (within 2-3 fold).[1] → Specific Inhibition. (Proceed to Module 2).[1][2]

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- Result 2: IC50 increases significantly (e.g., >10-fold shift) or inhibition disappears. → Aggregation Artifact.

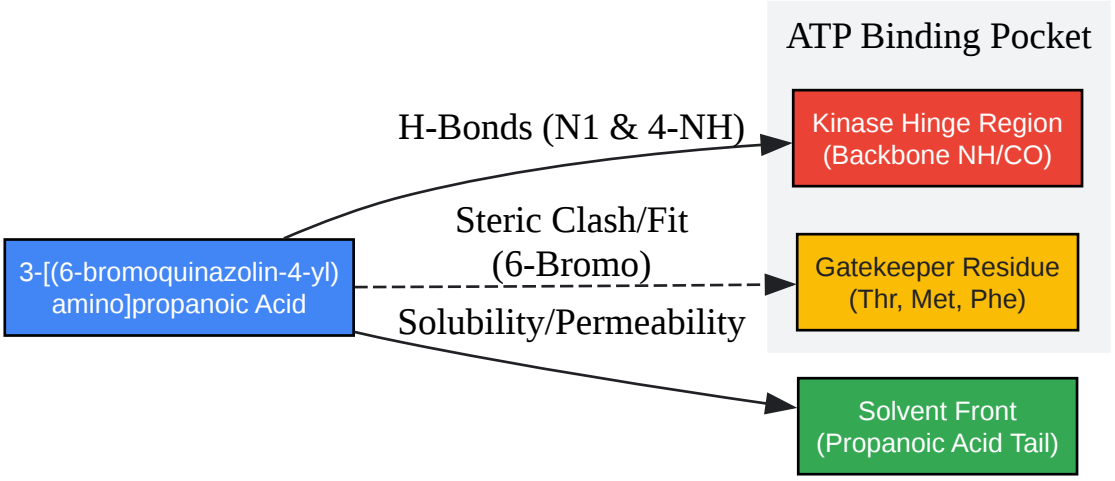
Action Item: If Result 2 occurs, you must include 0.01% Triton X-100 in all future biochemical assays for this compound.

Module 2: Optimizing Kinase Selectivity

Symptom: "The compound inhibits my target (e.g., CLK2) but also kills EGFR and p38 MAPK."

Diagnosis: The Nitrogen at position 1 (N1) and the amino group at position 4 of the quinazoline ring form a hydrogen bond pair with the kinase "hinge" region, mimicking Adenine.[2] The 6-bromo substituent often points into the "solvent-accessible" region or interacts with the "gatekeeper" residue.[1]

Visualizing the Interaction



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Caption: Schematic of the quinazoline scaffold binding mode. The N1/N3 interaction anchors the molecule, while the 6-position (Bromo) determines compatibility with the Gatekeeper residue.[2]

Structural Modification Strategy (SAR)

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Component	Function	Modification for Selectivity
6-Bromo	Interacts with the "Gatekeeper" residue.[1]	Strategy: Replace Br with larger groups (e.g., -OMe, -Ethynyl).[1][2] Why? EGFR has a small Threonine gatekeeper.[1] If your target has a larger gatekeeper (e.g., Methionine), a bulky group at C6 or C7 will clash with EGFR but fit your target.[2]
Propanoic Acid	Solvent interaction / Solubility.[1]	Strategy: Rigidify the linker. Why? The flexible propanoic acid chain allows the molecule to "wiggle" into various pockets. converting to a semi-rigid cycle (e.g., piperidine-4-carboxylic acid) constrains the conformation, reducing promiscuity.
4-Amino	Hinge Binder.[1]	Strategy: Methylate the Nitrogen? NO.Why? This usually destroys binding affinity entirely as the H-bond donor is lost.[1]

Module 3: Cellular Assay Troubleshooting

Symptom: "Biochemical IC50 is 50 nM, but Cellular EC50 is >10 µM (or inactive)."

Diagnosis: The propanoic acid tail is the culprit. At physiological pH (7.4), the carboxylic acid (pKa ~4.5) is deprotonated and negatively charged (COO-).[1] Charged molecules have poor passive permeability across cell membranes.[1]

Troubleshooting Protocol: The Ester Prodrug Strategy To validate if permeability is the issue, synthesize or order the Methyl Ester or Ethyl Ester variant of your compound.[2]

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- Synthesis: Simple Fischer esterification (MeOH/H2SO4) of the propanoic acid tail.
- Mechanism: The ester is neutral and lipophilic, crossing the membrane easily. Intracellular esterases will hydrolyze it back to the active acid form (**3-[(6-bromoquinazolin-4-yl)amino]propanoic acid**) inside the cell.[1][2]
- Experiment:
  - Treat cells with the Ester variant.
  - If cellular potency restores (EC50 drops to nanomolar range), your issue is permeability.
  - Note: If the ester is active but the acid is not, you cannot use the acid form for in vivo or cellular work without a delivery vehicle (e.g., lipid nanoparticles).[2]

Frequently Asked Questions (FAQ)

Q1: Can I use this compound to target EGFR T790M mutants? A: Likely not effectively.[1] The 6-bromoquinazoline core is a "reversible" binder.[1][3] T790M mutations usually increase the affinity for ATP, outcompeting reversible inhibitors.[2] You would need to convert the propanoic acid tail into a Michael Acceptor (e.g., an acrylamide) to form a covalent bond with Cys797, similar to Afatinib or Osimertinib.[2]

Q2: Why does the compound precipitate in my cell media? A: The compound is a "zwitterion" or amphiphile. The quinazoline nitrogens are weakly basic, and the acid tail is acidic.[2] At specific pH levels (isoelectric point), net charge is zero, and solubility crashes.[2]

- Fix: Dissolve in 100% DMSO first (make a 10 mM stock), then dilute into media while vortexing. Keep final DMSO concentration <0.5%.[1]

Q3: Is this a PAINS (Pan-Assay Interference Compound)? A: The quinazoline core itself is not a PAINS, but it is a "frequent hitter."[2] However, if the 6-bromo is replaced with a reactive group, or if the compound aggregates (see Module 1), it mimics PAINS behavior.[2] Always validate with orthogonal assays (e.g., Biophysical SPR or Thermal Shift Assay) to confirm physical binding.

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